

Methyl 12-bromododecanoate CAS number

26825-95-6

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Compound of Interest

Compound Name: Methyl 12-bromododecanoate

Cat. No.: B1366824

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An In-Depth Technical Guide to **Methyl 12-bromododecanoate** (CAS: 26825-95-6)

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **Methyl 12-bromododecanoate**, a versatile bifunctional molecule of significant interest in synthetic chemistry and drug discovery. Its unique structure, featuring a terminal alkyl bromide and a methyl ester, makes it a valuable building block for introducing long-chain alkyl linkers, modifying molecular properties, and constructing complex chemical architectures. This guide is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries, offering insights into its properties, synthesis, characterization, and applications.

Core Molecular Profile and Physicochemical Properties

Methyl 12-bromododecanoate ($C_{13}H_{25}BrO_2$) is the methyl ester of 12-bromododecanoic acid. [1] The presence of both a reactive bromine atom at the terminus of a twelve-carbon chain and a stable ester functional group provides two distinct points for chemical modification. This bifunctionality is the cornerstone of its utility. The long aliphatic chain imparts significant lipophilicity, a property often exploited in drug development to modulate the pharmacokinetic profiles of lead compounds.

Table 1: Physicochemical and Safety Data for **Methyl 12-bromododecanoate**

Property	Value	Source(s)
CAS Number	26825-95-6	[1] [2]
Molecular Formula	C ₁₃ H ₂₅ BrO ₂	[1] [2]
Molecular Weight	293.24 g/mol	[3] [4]
IUPAC Name	methyl 12-bromododecanoate	[2]
Synonyms	12-bromo-dodecanoic acid methyl ester	[1] [3]
Appearance	Colorless to pale yellow liquid or solid/semi-solid	[3]
Purity	Typically ≥95% - 97%	[2]
Storage	Keep in a dark place, sealed in dry, room temperature	[1]
Solubility	Soluble in organic solvents; limited solubility in water	[3] [5]
GHS Signal Word	Warning	[2]
Hazard Statements	H302, H312, H315, H319, H332, H335 (Harmful if swallowed, in contact with skin, or if inhaled; Causes skin and serious eye irritation; May cause respiratory irritation)	[2] [6]

Synthesis and Purification: A Validated Protocol

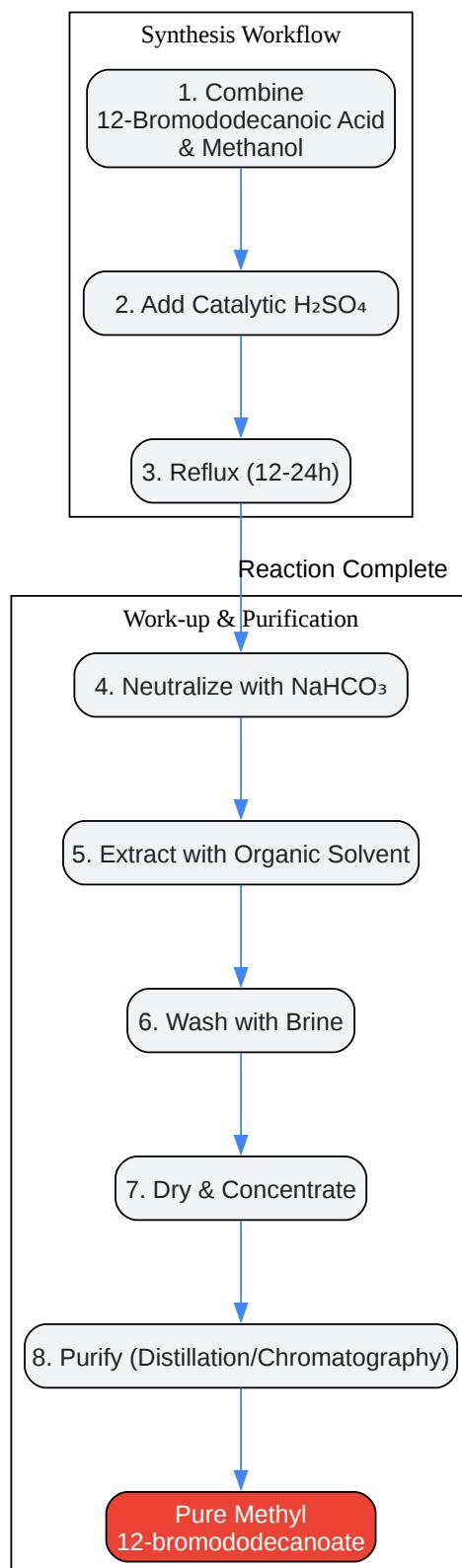
The most direct and common synthesis of **Methyl 12-bromododecanoate** is through the Fischer esterification of its corresponding carboxylic acid, 12-bromododecanoic acid. This acid is commercially available or can be synthesized from 12-hydroxydodecanoic acid.[\[7\]](#) The esterification is a classic, reliable acid-catalyzed reaction.

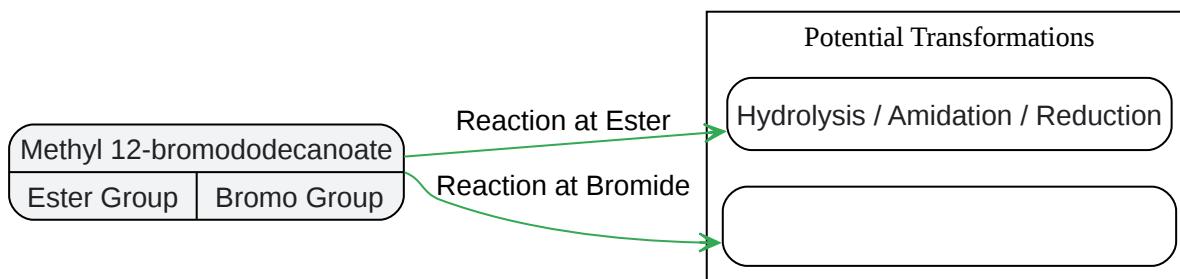
Expert Insight: Causality in Protocol Design

The choice of an acid catalyst (like sulfuric acid) is critical; it protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon more electrophilic and thus more susceptible to nucleophilic attack by methanol. Using methanol as both the reagent and the solvent drives the equilibrium towards the product side, maximizing the yield, in accordance with Le Châtelier's principle. The post-reaction workup with a weak base (sodium bicarbonate) is essential to neutralize the acid catalyst and any unreacted carboxylic acid, preventing product hydrolysis during extraction.

Step-by-Step Synthesis Protocol

- **Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 12-bromododecanoic acid (1.0 eq).
- **Reagents:** Add an excess of methanol (e.g., 10-20 eq, serving as both reactant and solvent).
- **Catalysis:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (H_2SO_4) (approx. 0.05-0.1 eq).
- **Reaction:** Heat the mixture to reflux (approximately 65-70°C) and maintain for 12-24 hours. [\[7\]](#) The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up (Quenching & Neutralization):** After cooling to room temperature, slowly pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to neutralize the acid.
- **Extraction:** Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate (3x volumes).
- **Washing:** Combine the organic layers and wash sequentially with water and then brine to remove any remaining water-soluble impurities.
- **Drying & Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil can be purified by vacuum distillation or column chromatography on silica gel to yield the pure **Methyl 12-bromododecanoate**.





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